

Applications of 2-Oxoadipic Acid in Biotechnology: Application Notes and Protocols

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Compound of Interest

Compound Name: 2-Oxoadipic acid

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Introduction

2-Oxoadipic acid, also known as α -ketoadipic acid, is a key intermediate in the metabolic pathways of the essential amino acids lysine and tryptophan.[1][2] Its strategic position in cellular metabolism has made it a molecule of significant interest in the field of biotechnology. Applications range from its use as a precursor for the synthesis of industrially valuable platform chemicals to its role as a critical biomarker for inborn errors of metabolism. These application notes provide an overview of the key biotechnological applications of **2-oxoadipic acid** and detailed protocols for relevant experimental procedures.

Application 1: Precursor for the Bio-based Production of Adipic Acid

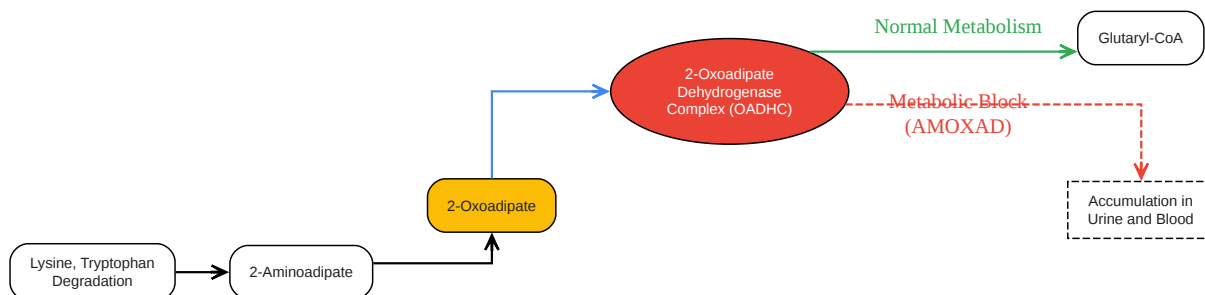
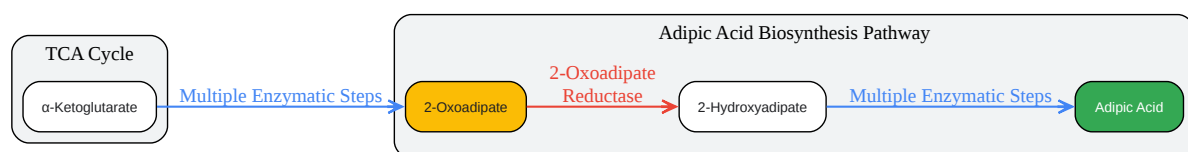
Adipic acid is a dicarboxylic acid of major industrial importance, primarily serving as a monomer for the production of nylon-6,6.[3][4] The conventional chemical synthesis of adipic acid raises environmental concerns, driving the development of sustainable, bio-based production routes. One promising strategy involves the microbial conversion of renewable feedstocks to adipic acid, with **2-oxoadipic acid** as a key intermediate.[3][5]

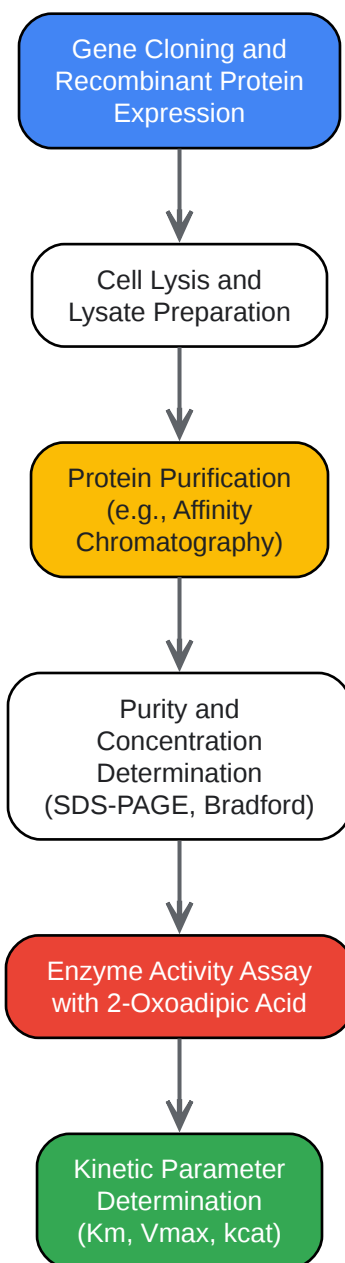
Metabolic engineering efforts have focused on constructing artificial pathways in microorganisms like *Escherichia coli* to produce adipic acid and its precursors.[6][7][8] A

common route involves the conversion of the Krebs cycle intermediate α -ketoglutarate to 2-oxoadipate, which is then further metabolized to adipic acid.[3][5]

Signaling Pathway: Biosynthesis of Adipic Acid from α -Ketoglutarate via 2-Oxoadipate

The following diagram illustrates a metabolic pathway for the production of adipic acid from α -ketoglutarate, highlighting the central role of **2-oxoadipic acid**.





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